

Safety and handling for (3-Bromopropoxy)-tert-butyltrimethylsilane

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Compound of Interest

Compound Name: (3-Bromopropoxy)-tert-butyltrimethylsilane

Cat. No.: B048924

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An In-depth Technical Guide on the Safety and Handling of **(3-Bromopropoxy)-tert-butyltrimethylsilane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(3-Bromopropoxy)-tert-butyltrimethylsilane** (CAS No. 89031-84-5), a versatile organosilane reagent commonly used as a chemical intermediate in pharmaceutical synthesis.^{[1][2][3][4][5]} Adherence to these guidelines is crucial for ensuring laboratory safety and procedural integrity.

Chemical Identification

- Chemical Name: **(3-Bromopropoxy)-tert-butyltrimethylsilane**^[1]
- Synonyms: 1-((tert-Butyltrimethylsilyl)oxy)-3-bromopropane, 1-Bromo-3-(tert-butyltrimethylsiloxy)propane, 3-((tert-Butyltrimethylsilyl)oxy)-1-bromopropane^{[6][7]}
- CAS Number: 89031-84-5^{[1][3][5][8]}
- Molecular Formula: C₉H₂₁BrOSi^{[1][5][7]}
- Molecular Weight: 253.25 g/mol ^{[5][7][8]}

- Structure: $\text{Br}(\text{CH}_2)_3\text{OSi}(\text{CH}_3)_2\text{C}(\text{CH}_3)_3$ [\[6\]](#)[\[8\]](#)

Hazard Identification and Classification

(3-Bromopropoxy)-tert-butyldimethylsilane is classified as a hazardous substance requiring careful handling. The primary hazards are associated with its combustible nature and its irritant properties to the eyes, skin, and respiratory system.[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid [1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [4] [6] [8] [9]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation [1] [9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [4] [6] [8] [9]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [10] [11]

- GHS Pictogram: GHS07 (Exclamation Mark)[\[1\]](#)[\[4\]](#)
- Signal Word: Warning[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[10\]](#)

Physical and Chemical Properties

This substance is a colorless liquid or oil at room temperature.[\[2\]](#)[\[6\]](#) Key quantitative properties are summarized below.

Physical and Chemical Data

Property	Value
Physical State	Liquid[1][6][10]
Boiling Point	182 °C (lit.)[2][3][6]
Density	1.093 g/mL at 25 °C (lit.)[2][3][6]
Flash Point	85 °C (185 °F) - closed cup[4][6][8]
Refractive Index	n _{20/D} 1.451 (lit.)[2][3][6]
Storage Temperature	2-8°C[2][6][10]
Solubility	Sparingly soluble in Chloroform[2]

Safe Handling and Storage

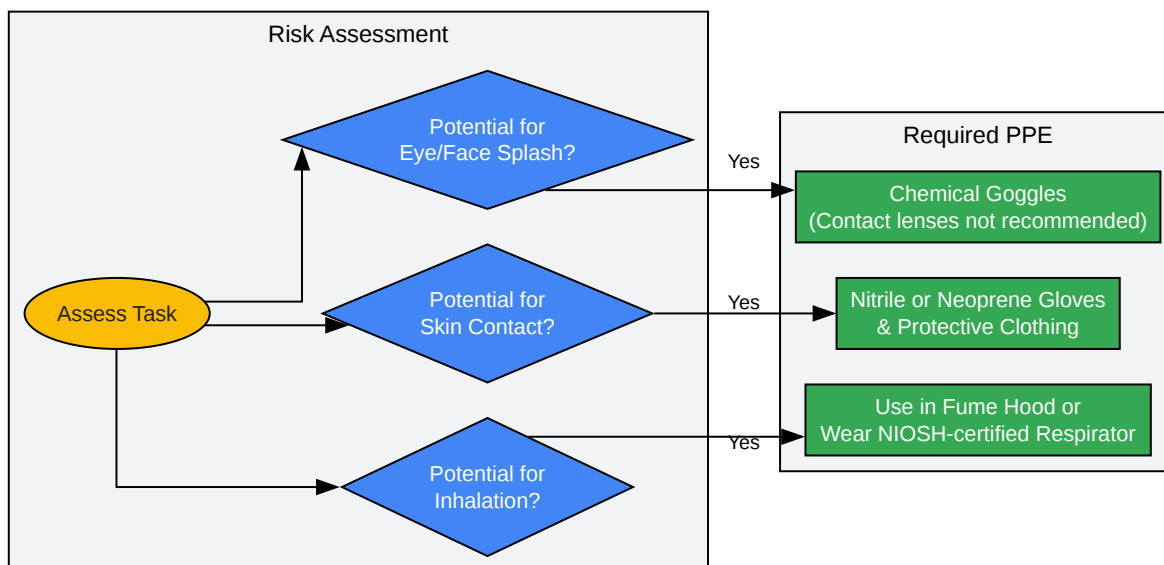
Proper handling and storage procedures are essential to minimize exposure and associated risks.

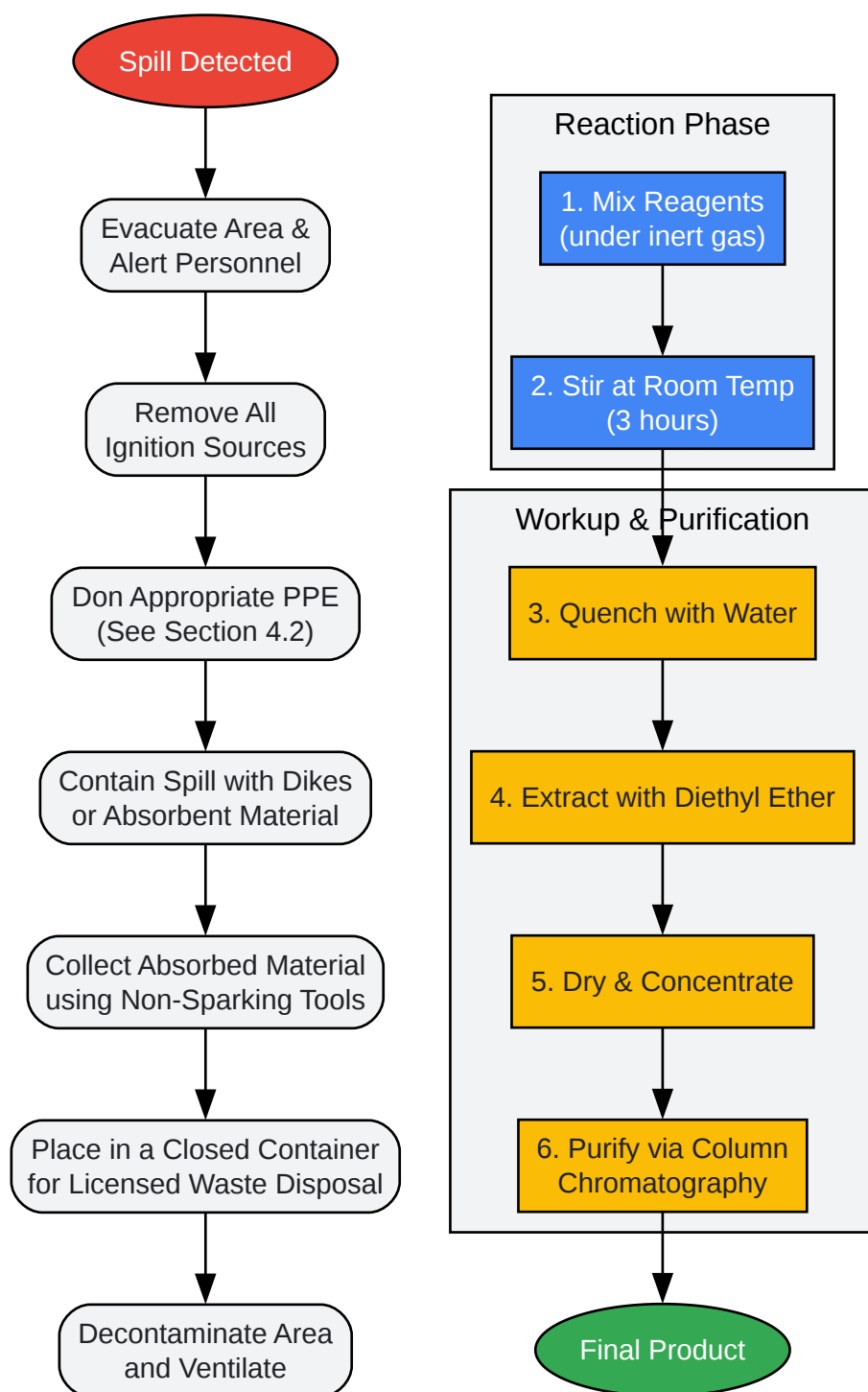
Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent the accumulation of vapors.[1]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1]

Personal Protective Equipment (PPE)

A risk assessment should precede handling to ensure appropriate PPE is selected.





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